

volumetric titrat

Compound of Interest

Compound Name: chromium;sulfuric acid

Cat. No.: B8235678

Application Note & Protocol

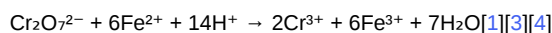
Quantitative Determination of Ferrous Iron [Fe(II)] by Volumetric Titration with Potassium Dichromate
Abstract

This document provides a comprehensive guide to the determination of ferrous iron [Fe(II)] concentration using a classic redox titration method with potassium dichromate. It offers professionals a reliable and accurate method for Fe(II) quantification. We delve into the stoichiometric relationship, the critical role of the acidic medium, the titration procedure, supplemented by troubleshooting insights and data analysis guidelines.

Principle of the Method: A Redox Stoichiometric Analysis

The titration of ferrous ions [Fe(II)] with potassium dichromate is a cornerstone of analytical chemistry, predicated on a quantitative and rapid oxidation of Fe(II) to the +3 oxidation state (as Cr³⁺).^{[1][2][3]}

The overall balanced net ionic equation for this reaction is:



This equation reveals the critical stoichiometric relationship: one mole of dichromate ions reacts with exactly six moles of ferrous ions.^[3] This 1:6 mol

Thermodynamic Driving Force

The reaction proceeds spontaneously and to completion due to a favorable standard electrode potential. The half-reactions are:

- Oxidation: $\text{Fe}^{2+} \rightarrow \text{Fe}^{3+} + \text{e}^-$ ($E^\circ = -0.77 \text{ V}$)
- Reduction: $\text{Cr}_2\text{O}_7^{2-} + 14\text{H}^+ + 6\text{e}^- \rightarrow 2\text{Cr}^{3+} + 7\text{H}_2\text{O}$ ($E^\circ = +1.33 \text{ V}$)^[4]

The standard cell potential (E°_{cell}) for the overall reaction is +0.56 V, indicating a thermodynamically favorable process essential for a successful titration.

The Chemical Environment: Critical Reagents

- Potassium Dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$): A significant advantage of this method is that potassium dichromate is available in high purity and is highly stable, eliminating the need for a separate standardization step.^[7]
- Sulfuric Acid (H_2SO_4): The reaction is highly dependent on an acidic environment. Sulfuric acid provides the requisite 14 moles of hydrogen ions (H^+) for the reduction half-reaction.
- Phosphoric Acid (H_3PO_4): The addition of phosphoric acid is a critical step for achieving a sharp and accurate endpoint.^{[4][8]} As Fe(II) is oxidized to Fe(III), the action serves two purposes:
 - It removes the interfering yellow color of Fe^{3+} .
 - It lowers the electrode potential of the $\text{Fe}^{3+}/\text{Fe}^{2+}$ couple, which makes the potential jump at the equivalence point more pronounced and prevents premature endpoint detection.
- Redox Indicator (Sodium Diphenylamine Sulfonate): Unlike potassium permanganate titrations, which are self-indicating, dichromate titrations require an external indicator, first to a green intermediate and then irreversibly to a deep violet-colored compound, signaling the completion of the reaction.^[4] The color change is from green to deep violet.

Experimental Protocols & Workflows

Instrumentation and Apparatus

- Analytical balance (readable to ± 0.0001 g)
- Class A 50 mL burette
- Class A volumetric pipettes (e.g., 10 mL, 25 mL)
- Class A volumetric flasks (e.g., 250 mL, 1000 mL)
- Erlenmeyer flasks (250 mL)
- Graduated cylinders
- Magnetic stirrer and stir bar (optional, but recommended)
- Drying oven

Reagent Preparation

The following table summarizes the preparation of necessary reagents.

Reagent	Preparation Instructions
0.1 N (0.0167 M) $K_2Cr_2O_7$ Standard Solution	1. Dry 5-6 g of primary standard grade $K_2Cr_2O_7$. 2. Weigh 4.903 g of the dried $K_2Cr_2O_7$. 3. Quantify in 100 mL of deionized water, then dilute to the mark.
Fe(II) Analyte Solution	1. Accurately weigh the sample containing Fe(II). 2. Add ~20 mL of dilute (1 M) H_2SO_4 and heat to complete oxidation. 3. Dilute to the mark.
Indicator Solution (Sodium Diphenylamine Sulfonate)	Prepare a 0.2% (w/v) solution in deionized water.
Acid Mixture	A mixture of sulfuric and phosphoric acids. Add 5 mL of 18 M H_2SO_4 and 5-7 mL of 85% H_3PO_4 to 100 mL of deionized water.

Titration Workflow Diagram

The overall experimental process can be visualized as a straightforward workflow.

Step-by-Step Titration Protocol

- Preparation: Rinse a 50 mL burette with a small amount of the standard $\text{K}_2\text{Cr}_2\text{O}_7$ solution and then fill it. Ensure the tip is free of air bubbles. Record the initial volume.
- Analyte Aliquot: Using a volumetric pipette, transfer a 25.00 mL aliquot of the prepared Fe(II) analyte solution into a 250 mL Erlenmeyer flask.
- Acidification: To the flask, add approximately 25 mL of 1 M H_2SO_4 and 5-7 mL of 85% H_3PO_4 .^{[3][4]} Swirl gently to mix.
- Indicator Addition: Add 5-8 drops of the sodium diphenylamine sulfonate indicator solution to the flask.^[3] The solution should appear greenish during the titration.
- Titration: Begin adding the $\text{K}_2\text{Cr}_2\text{O}_7$ titrant from the burette to the Fe(II) solution while constantly swirling the flask (or using a magnetic stirrer).
- Endpoint Determination: As the endpoint is approached, the green color will deepen. The endpoint is reached when the first drop of excess $\text{K}_2\text{Cr}_2\text{O}_7$ is observed.
- Recording: Record the final burette volume to the nearest 0.01 mL.

- Replication: Repeat the titration (steps 2-7) at least two more times with fresh aliquots of the Fe(II) solution. The volumes of titrant used should agree.

Data Analysis and Calculations

The concentration of Fe(II) is calculated based on the stoichiometry of the balanced chemical equation.

Reaction Mechanism Visualization

Calculation Formula

- Moles of $K_2Cr_2O_7$ used:
 - Moles $K_2Cr_2O_7$ = Molarity of $K_2Cr_2O_7$ (mol/L) $\times$ Volume of $K_2Cr_2O_7$ used (L)
- Moles of Fe(II) in aliquot:
 - From the 1:6 stoichiometry:
 - Moles Fe(II) = Moles $K_2Cr_2O_7$ $\times$ 6
- Concentration of Fe(II) in original solution:
 - Molarity of Fe(II) (mol/L) = Moles Fe(II) / Volume of aliquot pipetted (L)
- Percentage of Iron (% w/w) in a solid sample:
 - Mass of Fe(II) in total sample = Molarity of Fe(II) $\times$ Total Volume of Analyte Solution (L) $\times$ Molar Mass of Fe (55.845 g/mol)
 - % Fe = (Mass of Fe(II) / Initial Mass of Solid Sample) $\times$ 100

Sample Titration Data

Trial	Initial Burette Reading (mL)
1	0.10
2	0.25
3	0.40
Average	25.40

Troubleshooting and Field-Proven Insights

- **Fading Endpoint:** If the violet endpoint color fades, it may indicate the presence of interfering substances or incomplete oxidation. Ensure sufficient
- **No Sharp Endpoint:** A sluggish or indistinct endpoint can result from insufficient H_2SO_4 . The reaction is highly proton-dependent. Verify the acidity c
- **Interferences:** Other reducing agents present in the sample will be co-titrated, leading to erroneously high results. Oxidizing agents can interfere by
- **Sample Preparation is Key:** For solid samples like ores, ensuring complete dissolution of iron and the quantitative reduction of any Fe(III) to Fe(II) p

Conclusion

The volumetric titration of ferrous iron with potassium dichromate remains a highly accurate, reliable, and cost-effective analytical method. Its utility is phosphoric acids—and using a suitable redox indicator, researchers can achieve precise and reproducible quantification of Fe(II) across a wide range

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